

"CAS number 383128-33-6 properties"

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Compound of Interest

Compound Name:	1-(4-Bromo-2-nitrophenyl)piperazine
CAS No.:	1016804-23-1
Cat. No.:	B3072613

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Sources

- 1. fishersci.com [fishersci.com]
- 2. raghuveerchemicals.com [raghuveerchemicals.com]
- 3. spectrumrx.com [spectrumrx.com]
- 4. Denatonium Benzoate CAS#: 3734-33-6 [m.chemicalbook.com]
- 5. chemimpex.com [chemimpex.com]
- 6. denatonium benzoate, 3734-33-6 [thegoodscentcompany.com]
- 7. Denatonium Benzoate Granules Manufacturer in Gujarat, India. [sentinelchem.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. fishersci.com [fishersci.com]
- 10. 1,3'-bipyridinium, 1'-(3-(dimethylamino)propyl)-6'-hydroxy-4'-methyl-2'-oxo-, inner salt | C16H21N3O2 | CID 14669967 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Mechanism of action of the novel anticancer agent 6-fluoro-2-(2'-fluoro-1,1'-biphenyl-4-yl)-3-methyl-4-quinolinecarboxylic acid sodium salt (NSC 368390): inhibition of de novo

[pyrimidine nucleotide biosynthesis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [12. pyrilamine maleate, 59-33-6 \[thegoodscentscompany.com\]](#)
- [13. PYRILAMINE MALEATE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [14. scent.vn \[scent.vn\]](#)
- [15. PYRILAMINE MALEATE | 59-33-6 \[chemicalbook.com\]](#)
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